

Application Notes and Protocols for 8RK64 Click Chemistry Experimental Setup

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Compound of Interest		
Compound Name:	8RK64	
Cat. No.:	B10825134	Get Quote

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Introduction

8RK64 is a potent and selective covalent inhibitor of Ubiquitin C-terminal Hydrolase L1 (UCHL1), a deubiquitinating enzyme implicated in neurodegenerative diseases and cancer.[1] [2] The **8RK64** molecule possesses a terminal azide group, rendering it an ideal chemical probe for "click chemistry" applications.[3] This allows for the facile and specific attachment of reporter molecules, such as fluorophores or biotin, enabling the study of UCHL1 in various biological contexts.

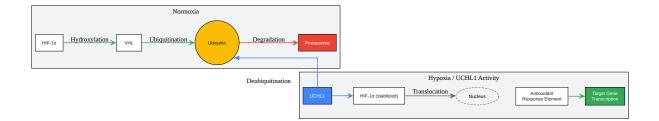
This document provides detailed application notes and experimental protocols for the use of **8RK64** in Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) click chemistry reactions.

[3] These protocols are designed to guide researchers in the successful conjugation of **8RK64** to alkyne-containing reporter molecules for subsequent in vitro and in-cell analysis of UCHL1.

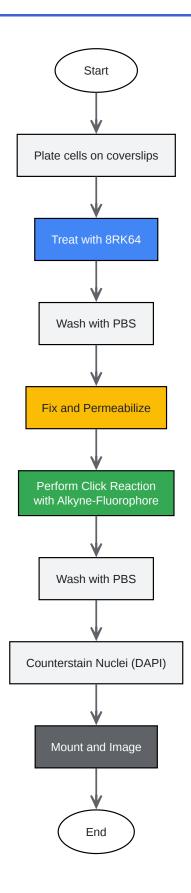
Signaling Pathway of UCHL1 and HIF-1 α

UCHL1 has been shown to play a crucial role in the regulation of Hypoxia-Inducible Factor 1α (HIF- 1α), a key transcription factor in the cellular response to hypoxia.[4][5][6][7][8] UCHL1 stabilizes HIF- 1α by removing ubiquitin chains, thereby preventing its proteasomal degradation. [7][8] This leads to the accumulation of HIF- 1α and the subsequent transcription of target genes involved in processes such as angiogenesis, metabolism, and cell survival.[5] The dysregulation of this pathway is implicated in various pathologies, including cancer.[8]









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